

An In-depth Technical Guide to Nevirapine-D4: Chemical Structure and Isotopic Purity

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Compound of Interest

Compound Name: Nevirapine-D4

Cat. No.: B3026168

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This technical guide provides a comprehensive overview of the chemical structure and isotopic purity of **Nevirapine-D4**, a deuterated analog of the non-nucleoside reverse transcriptase inhibitor (NNRTI), Nevirapine. This document is intended for researchers, scientists, and drug development professionals who utilize isotopically labeled compounds as internal standards in quantitative analyses.

Chemical Structure of Nevirapine and Nevirapine-D4

Nevirapine is a dipyridodiazepine with the chemical name 11-cyclopropyl-5,11-dihydro-4-methyl-6H-dipyrido[3,2-b:2',3'-e][1][2]diazepin-6-one[3]. Its deuterated analog, **Nevirapine-D4**, is specifically labeled with four deuterium atoms on the cyclopropyl ring. The formal name for **Nevirapine-D4** is 11-(cyclopropyl-2,2,3,3-d4)-5,11-dihydro-4-methyl-6H-dipyrido[3,2-b:2',3'-e][1][2]diazepin-6-one[4][5]. This specific labeling makes it an ideal internal standard for the quantification of Nevirapine in biological samples using mass spectrometry-based methods[1][5][6].

The molecular formula for Nevirapine is $C_{15}H_{14}N_4O$, with a molecular weight of approximately 266.3 g/mol [3]. For **Nevirapine-D4**, the molecular formula is $C_{15}H_{10}D_4N_4O$, and the formula weight is approximately 270.3 g/mol [1][4].

Nevirapine (C₁₅H₁₄N₄O)Nevirapine-D4 (C₁₅H₁₀D₄N₄O)[Click to download full resolution via product page](#)

Caption: Chemical structures of Nevirapine and its deuterated analog, **Nevirapine-D4**.

Isotopic Purity

For a deuterated compound to serve as a reliable internal standard, its isotopic purity must be high and well-characterized. Isotopic purity refers to the percentage of the compound that contains the desired number of deuterium atoms. Commercially available **Nevirapine-D4** is typically supplied with high isotopic purity.

Data Presentation: Isotopic Purity of **Nevirapine-D4**

Parameter	Specification	Source
Isotopic Purity	≥99% deuterated forms (d ₁ -d ₄)	[1]
Molecular Formula	C ₁₅ H ₁₀ D ₄ N ₄ O	[1]
Formula Weight	270.3	[1]

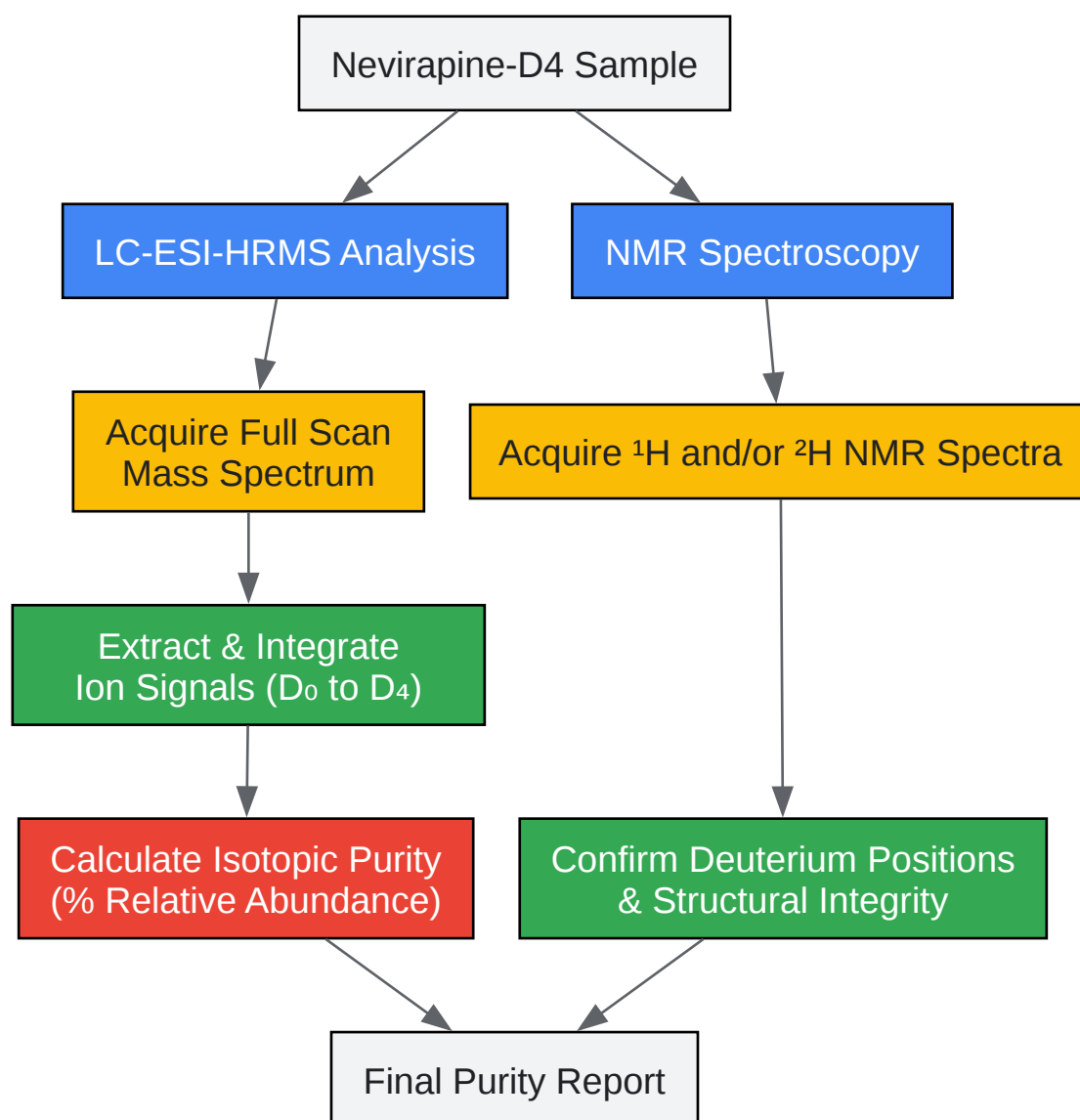
Note: The specification "≥99% deuterated forms (d₁-d₄)" indicates that the sum of all deuterated species (from one to four deuterium atoms) constitutes at least 99% of the material, with the d₄ species being the most abundant.

Experimental Protocols for Isotopic Purity Determination

The determination of isotopic purity and structural integrity of deuterated compounds is critical and is typically achieved using a combination of high-resolution mass spectrometry (HR-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy^{[7][8]}.

3.1. Methodology Overview

The general workflow involves using HR-MS to determine the distribution of isotopologues (molecules that differ only in their isotopic composition) and NMR to confirm the location of the deuterium labels and the overall structure of the molecule[7][9].



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Caption: Workflow for determining the isotopic purity of **Nevirapine-D4**.

3.2. Protocol 1: High-Resolution Mass Spectrometry (HR-MS)

This method is used to quantify the relative abundance of each isotopologue.

- Objective: To determine the isotopic distribution (d_0 , d_1 , d_2 , d_3 , d_4) of **Nevirapine-D4**.
- Instrumentation: A high-resolution mass spectrometer, often coupled with liquid chromatography (LC) for sample introduction (LC-ESI-HRMS)[2][7].
- Procedure:
 - Sample Preparation: Prepare a dilute solution of **Nevirapine-D4** in a suitable solvent (e.g., methanol or acetonitrile).
 - Instrument Setup: Calibrate the mass spectrometer to ensure high mass accuracy. Set the instrument to operate in full scan mode to detect all ions within a specified mass range.
 - Data Acquisition: Inject the sample. The electrospray ionization (ESI) source will generate protonated molecular ions, $[M+H]^+$. The high-resolution analyzer will separate the ions of the different isotopologues (e.g., $C_{15}H_{11}D_3N_4O$, $C_{15}H_{10}D_4N_4O$, etc.).
 - Data Analysis:
 - Extract the ion chromatograms for the expected masses of the protonated unlabeled (d_0) and all deuterated (d_1 - d_4) forms of Nevirapine.
 - Integrate the peak areas for each isotopologue.
 - Calculate the isotopic purity by determining the relative abundance of the d_4 species compared to the sum of all species, as shown in the equation below[2][10].

$$\text{Isotopic Purity (\% } d_4) = [\text{Area}(d_4) / (\text{Area}(d_0) + \text{Area}(d_1) + \text{Area}(d_2) + \text{Area}(d_3) + \text{Area}(d_4))] \times 100$$

3.3. Protocol 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful tool for confirming the location of the deuterium atoms and verifying the overall chemical structure.

- Objective: To confirm the structural integrity of the molecule and the specific positions of deuterium labeling.

- Instrumentation: A high-field NMR spectrometer.
- Procedure:
 - Sample Preparation: Dissolve a sufficient amount of **Nevirapine-D4** in a suitable deuterated solvent (e.g., DMSO-d₆).
 - ¹H NMR Acquisition: Acquire a proton NMR spectrum. In the spectrum of **Nevirapine-D4**, the signals corresponding to the protons on the cyclopropyl ring (positions 2 and 3) should be significantly diminished or absent compared to the spectrum of unlabeled Nevirapine. This confirms the location of the deuterium labels.
 - ¹³C NMR Acquisition (Optional): A carbon-13 NMR spectrum can further confirm the overall carbon skeleton of the molecule.
 - ²H NMR Acquisition (Optional): A deuterium NMR spectrum will show signals only for the deuterium atoms, providing direct evidence of their presence and chemical environment.
 - Data Analysis: Compare the acquired spectra with those of an unlabeled Nevirapine standard to confirm that the only significant difference is the absence of proton signals at the deuterated positions[7][9]. This verifies both the labeling site and the structural integrity of the rest of the molecule.

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